

1,5-Hexadien-3-ol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,5-Hexadien-3-ol

Cat. No.: B146999

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In-Depth Technical Guide to 1,5-Hexadien-3-ol

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,5-Hexadien-3-ol**, tailored for researchers, scientists, and professionals in drug development. This document includes key quantitative data, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic workflow.

Core Quantitative Data

The fundamental properties of **1,5-Hexadien-3-ol** are summarized in the table below, offering a clear and concise reference for laboratory use.

Property	Value
Molecular Formula	C ₆ H ₁₀ O[1]
Molecular Weight	98.14 g/mol [2][3]
CAS Number	924-41-4[1][2]
Density	0.878 g/mL at 25 °C[2]
Boiling Point	133-134 °C[4]
Refractive Index	n _{20/D} 1.448[2]

Experimental Protocol: Synthesis of 1,5-Hexadien-3-ol

The following protocol details the synthesis of **1,5-Hexadien-3-ol** via a Grignard reaction, a common and effective method for its preparation.[5]

Materials:

- Magnesium turnings (6.28 g atoms, 153.0 g)
- Anhydrous ether (360 ml + 2.6 L)
- Iodine (a few crystals)
- Allyl bromide (2.90 moles, 351.0 g)
- Acrolein (1.86 moles, 104.0 g)
- Ice water (2 L)
- Concentrated sulfuric acid (120 ml) in 400 ml of water
- Anhydrous magnesium sulfate (8-10 g)

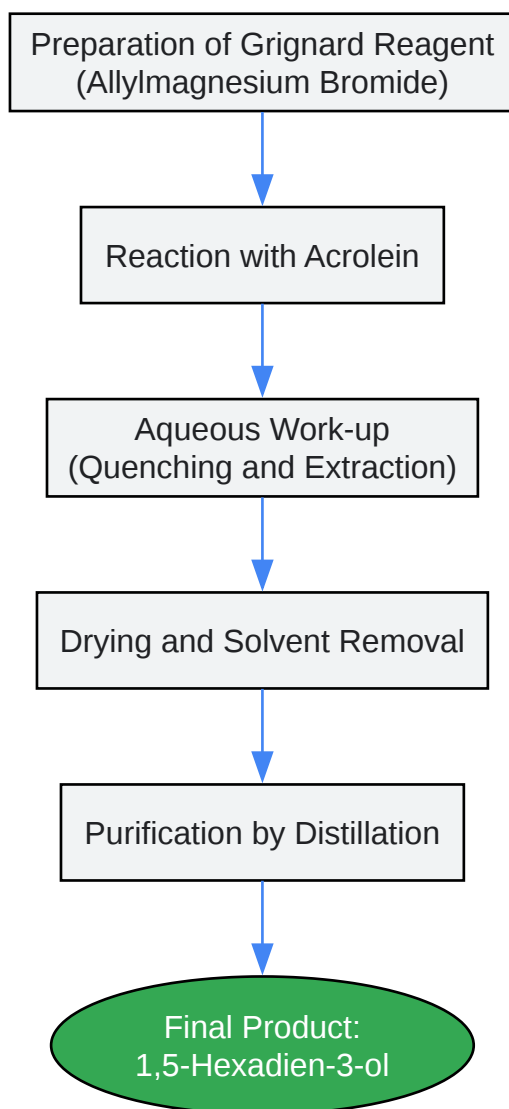
Procedure:

- Grignard Reagent Preparation:
 - In a 5-liter three-necked flask equipped with a stirrer, dropping funnel, and an ice-water condenser, place the magnesium turnings, 360 ml of anhydrous ether, and a few crystals of iodine.
 - Prepare a solution of allyl bromide in 2.6 L of ether. Add a small portion to the flask to initiate the reaction.
 - Once the reaction begins, add the remaining allyl bromide solution at a rate that maintains a gentle reflux. This addition should take approximately 3 hours.

- After the addition is complete, reflux the mixture on a steam bath for an additional hour.
- Reaction with Acrolein:
 - Add acrolein to the Grignard reagent over a period of 2 hours. The addition should be controlled to maintain a gentle reflux.
 - After the acrolein addition is complete, stir the reaction mixture at room temperature for an additional hour.
- Work-up and Purification:
 - Pour the reaction mixture slowly into 2 L of ice water.
 - Dissolve the resulting precipitate by the slow addition of a dilute sulfuric acid solution (120 ml of concentrated H₂SO₄ in 400 ml of water).
 - Separate the organic layer. Extract the aqueous layer with three 200-ml portions of ether.
 - Combine the organic layer and the ether extracts and dry over anhydrous magnesium sulfate.
 - Remove the ether by distillation.
 - Distill the residue through a 6-inch column packed with glass helices to yield **1,5-hexadien-3-ol**.

Synthetic Workflow

The following diagram illustrates the key stages in the synthesis of **1,5-Hexadien-3-ol**.



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Phone: (601) 213-4426

Email: info@benchchem.com